

DVD-445 dosage and concentration for optimal results

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Compound of Interest		
Compound Name:	DVD-445	
Cat. No.:	B8107553	Get Quote

Application Notes and Protocols: DVD-445

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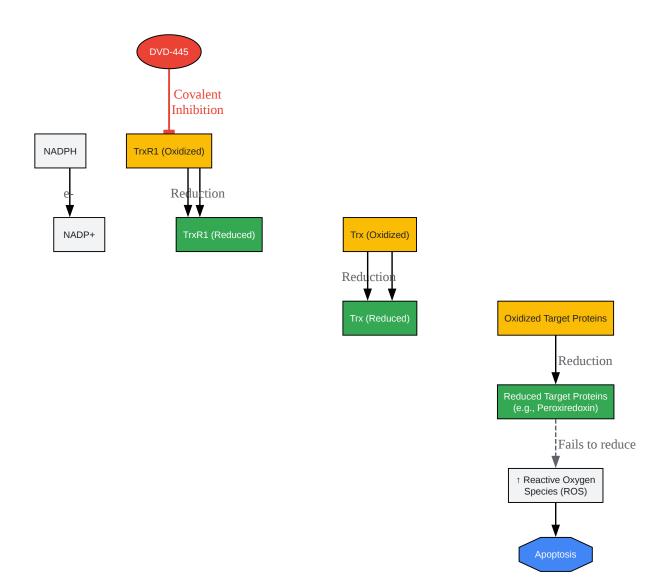
Introduction and Mechanism of Action

DVD-445 is a potent, peptidomimetic covalent inhibitor of Thioredoxin Reductase 1 (TrxR1).[1] TrxR1 is a key enzyme in the thioredoxin system, which is crucial for maintaining cellular redox balance, DNA synthesis, and defense against oxidative stress. By inhibiting TrxR1, **DVD-445** disrupts these processes, leading to an increase in intracellular reactive oxygen species (ROS) and inducing oxidative stress, which can selectively trigger apoptosis in cancer cells.[2] Its efficacy has been demonstrated in various cancer cell lines, making it a compound of interest for anticancer therapy research.[1][2]

Signaling Pathway of TrxR1 Inhibition by DVD-445

The thioredoxin system consists of NADPH, Thioredoxin Reductase (TrxR), and Thioredoxin (Trx). TrxR reduces Trx using NADPH as an electron donor. The reduced Trx then reduces downstream target proteins, including ribonucleotide reductase (essential for DNA synthesis) and peroxiredoxins (involved in peroxide detoxification). **DVD-445** covalently binds to and inhibits TrxR1, leading to a buildup of oxidized Trx and subsequent oxidative stress, which promotes apoptosis.





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Caption: Mechanism of TrxR1 inhibition by DVD-445.

In Vitro Efficacy and Concentration



DVD-445 demonstrates potent inhibition of the TrxR1 enzyme and cytotoxic effects across various human cancer cell lines.[1] Optimal concentrations for cell-based assays typically range from 5 μ M to 20 μ M, depending on the cell line's sensitivity.

Summary of Quantitative Data

Parameter	Target/Cell Line	Value (IC50)	Reference
Enzyme Inhibition	Rat TrxR1	0.60 μΜ	[1]
Cytotoxicity	U87 (Glioblastoma)	9.70 μΜ	[1]
Cytotoxicity	SH-SY5Y (Neuroblastoma)	10.99 μΜ	[1]
Cytotoxicity	HaCaT (Keratinocyte)	8.30 μΜ	[1]
Cytotoxicity	PBMCs	55.71 μΜ	[1]

Experimental Protocols Protocol: Cell Viability (MTT Assay)

This protocol outlines the determination of **DVD-445**'s cytotoxic effects using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- DVD-445 stock solution (e.g., 10 mM in DMSO)
- Selected cancer cell line (e.g., U87)
- Complete growth medium (e.g., DMEM + 10% FBS)
- 96-well cell culture plates
- MTT solution (5 mg/mL in PBS)
- DMSO (cell culture grade)
- Phosphate-Buffered Saline (PBS)

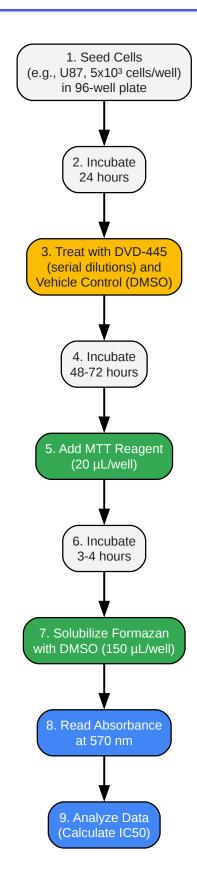


- Multichannel pipette
- Plate reader (570 nm absorbance)

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μL of complete medium. Incubate for 24 hours at 37°C, 5% CO2.
- Compound Preparation: Prepare a serial dilution of **DVD-445** in complete growth medium. A typical concentration range would be 0.1 μ M to 100 μ M. Include a vehicle control (DMSO) at the same final concentration as the highest **DVD-445** dose.
- Treatment: Remove the old medium from the wells and add 100 μL of the prepared DVD-445 dilutions or vehicle control.
- Incubation: Incubate the plate for 48-72 hours at 37°C, 5% CO2.
- MTT Addition: Add 20 μL of MTT solution (5 mg/mL) to each well and incubate for 3-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Solubilization: Carefully remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals. Gently pipette to ensure complete solubilization.
- Measurement: Read the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate cell viability as a percentage relative to the vehicle control. Plot the results as a dose-response curve to determine the IC50 value.





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Caption: Experimental workflow for the MTT cell viability assay.



Protocol: TrxR1 Enzyme Inhibition Assay (Endpoint Assay)

This protocol describes a method to measure the direct inhibitory effect of **DVD-445** on TrxR1 enzymatic activity.

Materials:

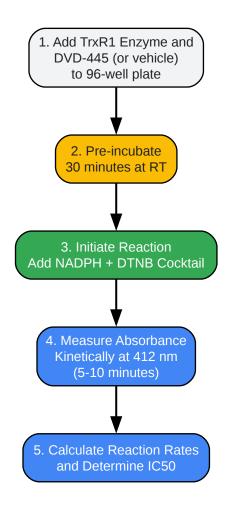
- Recombinant human or rat TrxR1
- DVD-445 stock solution
- Assay Buffer (e.g., 100 mM potassium phosphate, 2 mM EDTA, pH 7.4)
- NADPH solution (10 mM)
- DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)) solution (100 mM)
- 96-well plate
- Plate reader (412 nm absorbance)

Procedure:

- Reagent Preparation: Prepare working solutions of NADPH (e.g., 400 μM) and DTNB (e.g., 20 mM) in assay buffer. Prepare serial dilutions of DVD-445 in assay buffer.
- Pre-incubation: In a 96-well plate, add 20 μL of TrxR1 enzyme solution to wells containing 20 μL of the DVD-445 serial dilutions or vehicle control. Incubate for 30 minutes at room temperature to allow for covalent binding.
- Reaction Initiation: Start the reaction by adding a 60 μL cocktail containing the NADPH and DTNB working solutions. The final concentrations in a 100 μL reaction volume might be 240 μM NADPH and 1.6 mM DTNB.
- Measurement: Immediately measure the increase in absorbance at 412 nm every 30 seconds for 5-10 minutes. The rate of increase (slope) is proportional to TrxR1 activity.



Analysis: Calculate the rate of reaction for each concentration of DVD-445. Normalize the
rates to the vehicle control and plot the percent inhibition against the inhibitor concentration
to determine the IC50 value.



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Caption: Workflow for TrxR1 enzymatic inhibition assay.

Compound Handling and Storage

Storage: Store **DVD-445** as a solid at -20°C or -80°C. For stock solutions (e.g., in DMSO), store at -80°C for up to 6 months or at -20°C for up to 1 month to ensure stability.[1] Avoid repeated freeze-thaw cycles.

Solubility: **DVD-445** is soluble in DMSO. Prepare a high-concentration stock solution (e.g., 10-50 mM) in DMSO and make further dilutions in aqueous buffers or cell culture medium immediately before use.



Safety Precautions

DVD-445 is a bioactive compound intended for laboratory research. Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid inhalation, ingestion, and contact with skin and eyes. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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References

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- 2. Further exploration of DVD-445 as a lead thioredoxin reductase (TrxR) inhibitor for cancer therapy: Optimization of potency and evaluation of anticancer potential PubMed [pubmed.ncbi.nlm.nih.gov]
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